

# Deconstructing the Prometon-d14 Certificate of Analysis: A Technical Guide

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## Compound of Interest

Compound Name: Prometon-d14

Cat. No.: B12304778

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CofA) is a critical document that guarantees the quality and purity of a chemical standard. This guide provides an in-depth explanation of a typical Certificate of Analysis for **Prometon-d14**, a deuterated analog of the herbicide Prometon. Understanding the data and methodologies presented in a CofA is essential for ensuring the accuracy and reproducibility of experimental results.

## Product Information and Specifications

This initial section of the CofA provides fundamental details about the **Prometon-d14** standard, including its chemical identity, physical properties, and storage conditions. This information is crucial for proper handling, storage, and use of the compound in a laboratory setting.

Table 1: General Product Information

| Parameter         | Specification                                                                 |
|-------------------|-------------------------------------------------------------------------------|
| Product Name      | Prometon-d14 (di-iso-propyl-d14)                                              |
| CAS Number        | 1219803-45-8                                                                  |
| Unlabeled CAS No. | 1610-18-0                                                                     |
| Chemical Formula  | C <sub>10</sub> H <sub>5</sub> D <sub>14</sub> N <sub>5</sub> O               |
| Molecular Weight  | 239.38 g/mol                                                                  |
| Appearance        | White to off-white solid                                                      |
| Storage           | Store at room temperature                                                     |
| Stability         | Stable under recommended storage conditions.<br>Re-analyze after three years. |

## Quantitative Analytical Data

The core of the CoFA is the presentation of quantitative data from various analytical tests. These results certify the quality of the specific batch of the chemical standard. The data is typically presented in a tabular format for clarity and ease of comparison against the established specifications.

Table 2: Analytical Test Results

| Test                | Specification         | Result        | Method                       |
|---------------------|-----------------------|---------------|------------------------------|
| Chemical Purity     | ≥ 98.0%               | 99.5%         | HPLC-UV                      |
| Isotopic Enrichment | ≥ 98 atom % D         | 99.2 atom % D | GC-MS                        |
| Identity            | Conforms to structure | Conforms      | <sup>1</sup> H-NMR, LC-MS/MS |
| Residual Solvents   | ≤ 0.5%                | < 0.1%        | GC-HS                        |
| Water Content       | ≤ 0.5%                | 0.15%         | Karl Fischer Titration       |

## Experimental Protocols

To ensure transparency and allow for methodological assessment, a comprehensive CofA provides detailed descriptions of the experimental protocols used to obtain the analytical data.

## Chemical Purity by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **Prometon-d14** is determined by HPLC with UV detection. This technique separates the main compound from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure: A known concentration of **Prometon-d14** is dissolved in the mobile phase and injected into the HPLC system. The area of the **Prometon-d14** peak is compared to the total area of all peaks in the chromatogram to calculate the purity.

## Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

The isotopic enrichment, which confirms the degree of deuteration, is a critical parameter for isotopically labeled standards. GC-MS is a common technique for this analysis.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column suitable for separating triazine herbicides.
- Carrier Gas: Helium.
- Injection: Splitless injection of the sample dissolved in a suitable solvent.

- MS Analysis: The mass spectrometer is operated in full scan mode to acquire the mass spectrum of the eluting **Prometon-d14**.
- Procedure: The relative intensities of the mass ions corresponding to the deuterated and non-deuterated Prometon are used to calculate the isotopic enrichment.

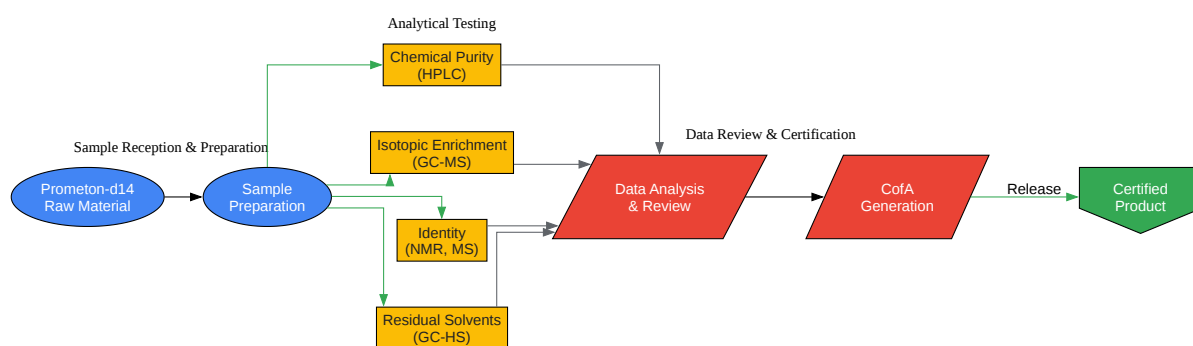
## Identity Confirmation by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)

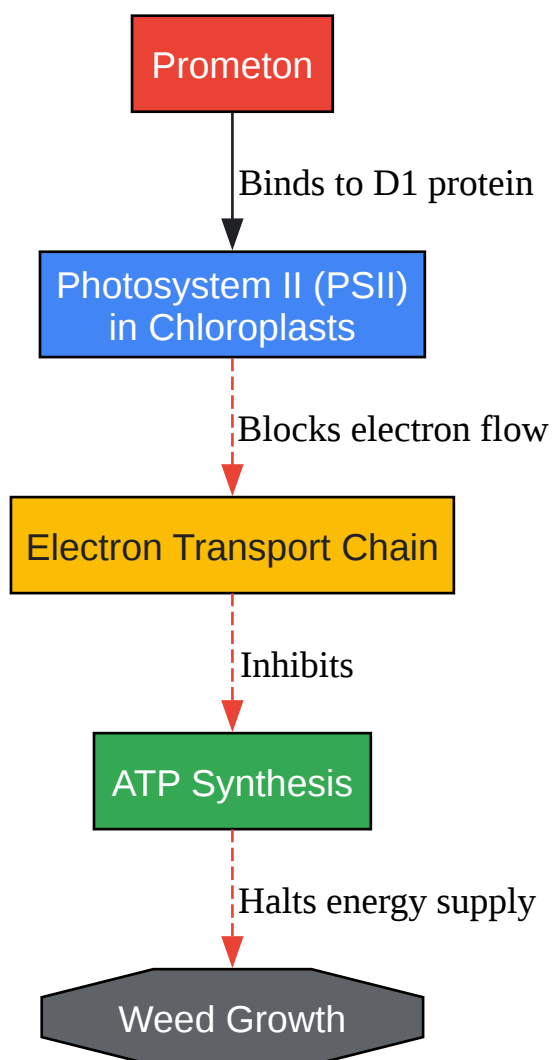
The identity of the compound is confirmed by techniques that provide structural information.

- $^1\text{H}$ -NMR Spectroscopy: The sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and analyzed by  $^1\text{H}$ -NMR. The resulting spectrum is compared to a reference spectrum to confirm the chemical structure. The absence of significant signals in the regions expected for the non-deuterated isopropyl protons confirms the high level of deuteration.
- LC-MS/MS: Liquid chromatography-tandem mass spectrometry provides molecular weight information and fragmentation patterns. The sample is introduced into the mass spectrometer, and the parent ion is fragmented. The resulting fragmentation pattern serves as a fingerprint for the molecule, confirming its identity.

## Visualizing the Analytical Workflow and Application

Diagrams can effectively illustrate complex processes and relationships, providing a clearer understanding of the analytical workflow and the compound's mechanism of action.





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